

pH level of Diversol Bx solution and its implications

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Compound of Interest

Compound Name: *Diversol Bx*

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Technical Guide to the pH of Diversol Bx Solutions

This technical guide provides an in-depth analysis of the pH levels of various **Diversol Bx** disinfectant solutions. The information is intended for researchers, scientists, and professionals in environments where sanitation and disinfection are critical. This document outlines the chemical properties, specifically the pH, of different **Diversol Bx** formulations and discusses the implications of these levels on their application and efficacy.

Executive Summary

Diversol Bx is a brand name for a line of powdered cleaning and sanitizing agents. The pH of a **Diversol Bx** solution is a critical parameter that influences its cleaning and disinfecting properties, as well as its compatibility with different materials. The active ingredients and overall formulation vary between different products under the Diversol brand, leading to significant differences in the pH of their use-solutions. This guide details the pH levels of two distinct products: Suma® Diversol® BX/A and Deosan **Diversol BX II**.

Quantitative Data on pH Levels

The pH of a solution is a measure of its acidity or alkalinity. For cleaning and disinfection, the pH level can affect the efficacy of the active ingredients and the removal of different types of

soil. The following table summarizes the reported pH values for different **Diversol Bx** product solutions.

Product Name	Concentration	pH Level	Reference Method
Suma® Diversol® BX/A	Use Dilution	12.0[1]	Not Specified
Deosan Diversol BX II	1% Solution	≈ 8[2]	ISO 4316[2]

Implications of pH Levels

The significant difference in pH between Suma® Diversol® BX/A and Deosan **Diversol BX II** has direct implications for their respective applications.

- Suma® Diversol® BX/A (pH 12.0): A pH of 12.0 indicates a highly alkaline solution[1]. Alkaline cleaners are very effective at breaking down and removing fats, oils, and proteins. This makes Suma® Diversol® BX/A well-suited for heavy-duty cleaning and sanitizing in food processing environments, such as cleaning storage tanks, vats, and other equipment where organic soils accumulate[1][3]. The high alkalinity also contributes to the sanitizing properties of the solution. However, the strong alkaline nature requires careful handling and the use of personal protective equipment, as it can be corrosive to skin and eyes[4][5]. It is also important to consider material compatibility, as highly alkaline solutions can damage certain materials like aluminum and other soft metals[6].
- Deosan **Diversol BX II** (pH ≈ 8): A pH of approximately 8 indicates a mildly alkaline or near-neutral solution[2][7]. This formulation is described as a mild alkaline detergent[7]. While still effective for cleaning, particularly for targeting fats and proteins in dairy environments, its lower alkalinity makes it more user-friendly and less aggressive on surfaces[6][7]. It is designed for manual cleaning of bulk milk tanks and other stainless steel surfaces[6][7]. The milder nature of this solution may require more mechanical action (e.g., brushing) to achieve the desired cleaning results compared to a highly alkaline cleaner.

Experimental Protocols

The provided documentation for the pH of Deosan **Diversol BX II** references the ISO 4316 standard[2]. This international standard specifies the method for measuring the pH of surface-

active agents and detergents.

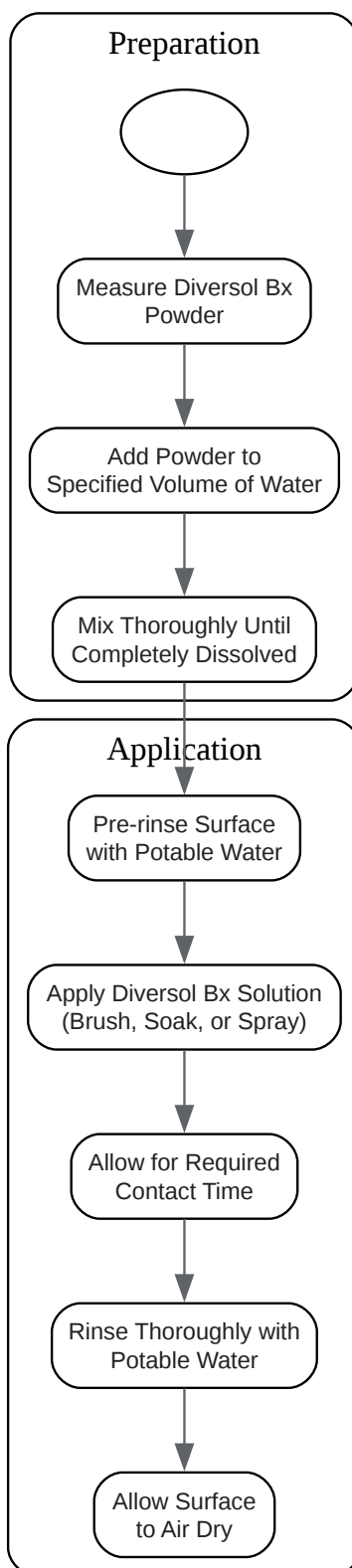
Methodology for pH Measurement (Based on ISO 4316):

- Preparation of the Solution: A 1% solution of Deosan **Diversol BX II** is prepared by dissolving 1 gram of the powder in 99 milliliters of deionized or distilled water.
- Calibration of the pH Meter: A pH meter equipped with a suitable electrode is calibrated using standard buffer solutions of known pH values (typically at pH 4, 7, and 10).
- Measurement: The calibrated electrode is immersed in the prepared 1% Deosan **Diversol BX II** solution.
- Reading: The pH value is recorded once the reading on the pH meter stabilizes. The temperature of the solution should also be recorded as pH can be temperature-dependent.

For Suma® Diversol® BX/A, the specific experimental protocol for determining the pH of the "use dilution" is not detailed in the available documentation. The "use dilution" itself is specified as 1:320, which corresponds to approximately 3 grams per liter of water for sanitizing or 6 grams per liter for cleaning[1].

Workflow for Preparation and Use of Diversol Bx Solutions

The following diagram illustrates the general workflow for the preparation and application of **Diversol Bx** solutions for cleaning and sanitizing surfaces.



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General workflow for the preparation and use of **Diversol Bx** solutions.

Safety and Handling Precautions

Given the alkaline nature of **Diversol Bx** solutions, appropriate personal protective equipment (PPE) should be worn during handling and application. This includes gloves and eye protection to prevent skin and eye irritation or damage[4][5]. It is crucial to avoid mixing **Diversol Bx** with acids or other cleaning chemicals, as this can release hazardous gases such as chlorine[4][6]. Always refer to the product's Safety Data Sheet (SDS) for detailed safety information[2][4][5].

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